

# Purification of 4-Hydroxybenzyl Alcohol by Recrystallization: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4-Hydroxybenzyl Alcohol

Cat. No.: B041543

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## Application Notes

**4-Hydroxybenzyl alcohol**, a phenolic compound found in various plants, serves as a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[1] It is a key precursor for various derivatives and has demonstrated antioxidant and anti-asthmatic properties.[1][2] Given its broad applications, obtaining high-purity **4-Hydroxybenzyl alcohol** is crucial. Recrystallization is a fundamental and effective technique for the purification of this solid compound, leveraging its differential solubility in a given solvent at varying temperatures.

The ideal solvent for recrystallization should dissolve the compound well at an elevated temperature but poorly at lower temperatures, while the impurities should either be insoluble at high temperatures or remain soluble at low temperatures. Based on available data, **4-Hydroxybenzyl alcohol** exhibits good solubility in polar organic solvents like methanol and ethanol, and is slightly soluble in water.[3][4][5] This suggests that a mixed solvent system, such as water with a miscible organic solvent, or a single polar organic solvent could be effective for its recrystallization. The choice of solvent will impact the crystal morphology, yield, and purity of the final product. This document provides a detailed protocol for the purification of **4-Hydroxybenzyl alcohol** using recrystallization.

## Physical and Solubility Data

A summary of the physical and chemical properties of **4-Hydroxybenzyl alcohol** is presented below. This data is essential for selecting an appropriate recrystallization solvent and for characterizing the purified product.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub>	[6]
Molecular Weight	124.14 g/mol	[3]
Appearance	White to cream crystalline powder	[2][3][6]
Melting Point	114-124.5 °C	[1][3][6][7][8][9]
Boiling Point	252-253 °C	[2][3][8]
Solubility in Water	6.7 mg/mL at 20°C	[1][10]
Solubility in Dioxane	100 mg/mL	[1][10]
Solubility in 1N NaOH	50 mg/mL	[1][10]
Solubility in DMSO	24 mg/mL (193.33 mM) at 25°C	[11]
Solubility in Methanol	Soluble	[1][10]
Solubility in Ethanol	Soluble	[3][5]

## Experimental Protocol: Recrystallization of 4-Hydroxybenzyl Alcohol

This protocol outlines the step-by-step procedure for the purification of **4-Hydroxybenzyl alcohol** by recrystallization from a water-ethanol mixed solvent system. This system is chosen based on the principle of using a solvent in which the compound is soluble (ethanol) and a miscible anti-solvent in which it is less soluble (water) to achieve optimal crystal formation upon cooling.

Materials:

- Crude **4-Hydroxybenzyl alcohol**
- Ethanol (95% or absolute)
- Deionized water
- Activated charcoal (optional, for removing colored impurities)
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Buchner funnel and flask
- Filter paper
- Spatula
- Glass rod
- Ice bath

#### Procedure:

- Dissolution:
  - Place the crude **4-Hydroxybenzyl alcohol** in an Erlenmeyer flask.
  - Add a minimal amount of hot ethanol to dissolve the solid completely with gentle heating and stirring. The goal is to create a saturated solution at the boiling point of the solvent.
- Decolorization (Optional):
  - If the solution is colored, add a small amount of activated charcoal (approximately 1-2% of the solute weight).
  - Boil the solution for a few minutes to allow the charcoal to adsorb the colored impurities.
- Hot Filtration:

- If charcoal was added, or if there are insoluble impurities, perform a hot gravity filtration using a pre-warmed funnel and fluted filter paper into a clean Erlenmeyer flask. This step should be done quickly to prevent premature crystallization.
- Crystallization:
  - Slowly add hot deionized water to the hot ethanolic solution until a slight turbidity (cloudiness) persists. Then, add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
  - Allow the flask to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
  - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation of Crystals:
  - Collect the crystals by vacuum filtration using a Buchner funnel and filter paper.
  - Wash the crystals with a small amount of ice-cold water-ethanol mixture to remove any remaining soluble impurities.
- Drying:
  - Dry the purified crystals in a desiccator or a vacuum oven at a low temperature (e.g., 40-50 °C) to remove any residual solvent.
- Characterization:
  - Determine the melting point of the dried crystals. A sharp melting point close to the literature value indicates high purity.
  - Calculate the percent recovery.

## Experimental Workflow



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Caption: Workflow for the purification of **4-Hydroxybenzyl alcohol** by recrystallization.

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## References

- 1. 4-Hydroxybenzyl alcohol | 623-05-2 [chemicalbook.com]
- 2. lifechempharma.com [lifechempharma.com]
- 3. 4-Hydroxybenzyl Alcohol | C7H8O2 | CID 125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Food safety and quality: details [fao.org]
- 6. 4-Hydroxybenzyl alcohol, 99% 250 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. 4-Hydroxybenzyl alcohol 99 623-05-2 [sigmaaldrich.com]
- 8. 4-hydroxybenzyl alcohol [stenutz.eu]
- 9. shuangdingchemistry.com [shuangdingchemistry.com]
- 10. Page loading... [guidechem.com]
- 11. selleckchem.com [selleckchem.com]

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